

Personal protective equipment for handling Ethyl 1-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name:	<i>Ethyl 1-hydroxycyclohexanecarboxylate</i>
Cat. No.:	B075168

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Safe Handling and Disposal of Ethyl 1-hydroxycyclohexanecarboxylate

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 1-hydroxycyclohexanecarboxylate**. The following procedures are designed to ensure safe operational use and proper disposal of this chemical.

Hazard Identification and Personal Protective Equipment

Ethyl 1-hydroxycyclohexanecarboxylate is classified as a chemical that can cause skin and eye irritation and may lead to respiratory irritation.^[1] It is also considered harmful to aquatic life with long-lasting effects.^{[2][3][4]} Adherence to proper personal protective equipment (PPE) protocols is mandatory to minimize exposure risk.

Hazard Class	GHS Hazard Statements
Skin Irritation	H315: Causes skin irritation [1]
Eye Irritation	H319: Causes serious eye irritation [1]
Specific target organ toxicity	H335: May cause respiratory irritation [1]
Hazardous to the aquatic environment	H412: Harmful to aquatic life with long lasting effects [2] [3] [4]
Personal Protective Equipment (PPE)	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. [5] A face shield may be required in situations with a higher risk of splashing. [5] [6]
Skin Protection	Wear protective gloves (e.g., butyl-rubber) and protective clothing to prevent skin contact. [1]
Respiratory Protection	Use a vapor respirator or work in a well-ventilated area, such as under a chemical fume hood. [5] If dust or aerosols are generated, a dust respirator is required. [6]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for laboratory safety.

Handling and Storage

- **Handling:** Avoid all direct contact with the skin, eyes, and clothing.[\[1\]](#) Do not breathe in fumes, vapors, or mists.[\[1\]](#)[\[7\]](#) Ensure the work area is well-ventilated.[\[1\]](#) After handling, wash hands thoroughly.[\[1\]](#)[\[6\]](#)
- **Storage:** Keep the container tightly sealed and store in a cool, dark, and well-ventilated location.[\[1\]](#)[\[5\]](#)[\[6\]](#) The substance should be stored locked up and away from incompatible materials like oxidizing agents.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Disposal Plan

- Chemical Waste: Dispose of contents and containers at an approved waste disposal facility.
[1] Surplus and non-recyclable materials should be handled by a licensed disposal company.
[7]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[7]
- Environmental Precautions: Prevent the chemical from entering drains, soil, or other waterways.[1][7]

Emergency Procedures

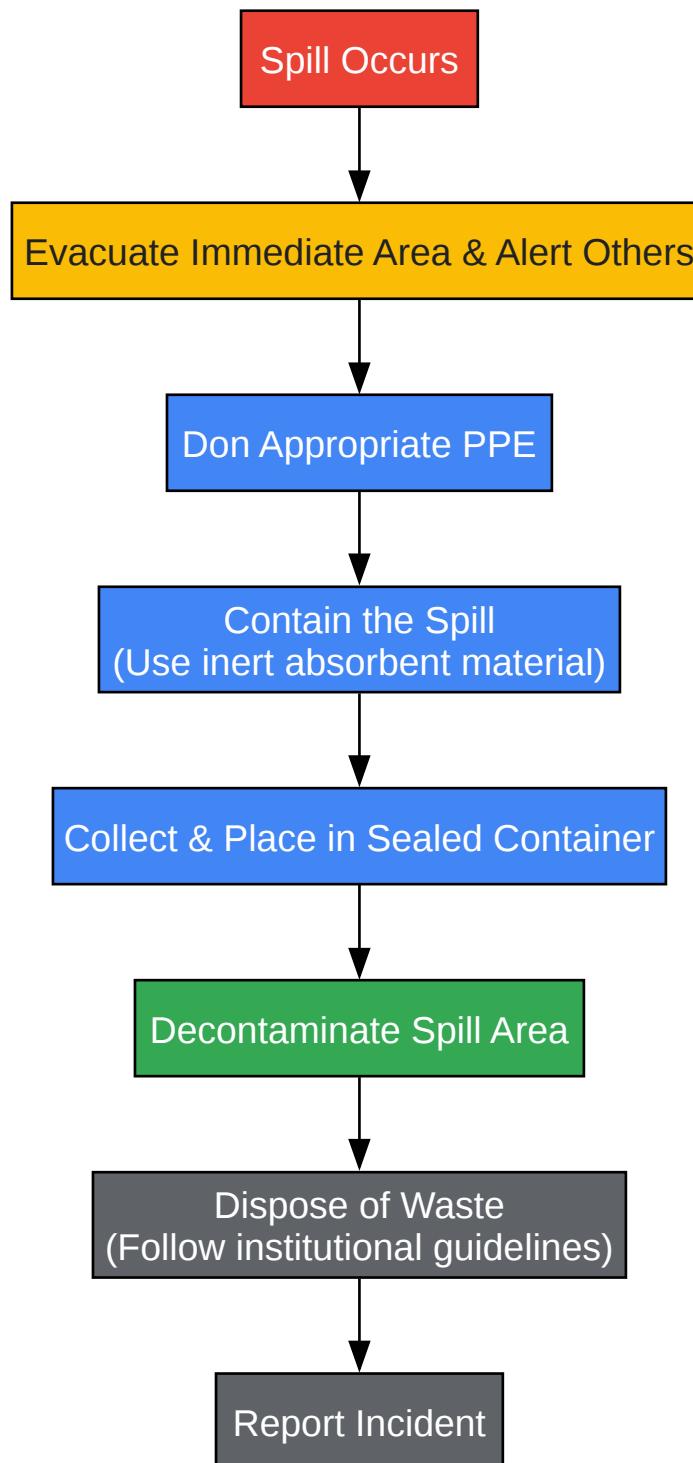
Immediate and appropriate responses to spills and exposures are crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. [1] Flush the affected skin with large amounts of running water for at least 15 minutes. [1] Wash with soap and water. [1] [8] If irritation persists, get medical advice. [1] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. [1] If present, remove contact lenses and continue to rinse. [1] [8] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. [1] Rinse the mouth with water. [1] Never give anything by mouth to a person who is unconscious. [1] Call a physician or poison control center immediately. [9]

Chemical Spill Response Workflow

In the event of a spill, follow the established protocol to ensure containment and cleanup are performed safely and effectively.



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Caption: Workflow for responding to a chemical spill.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₃ [2]
Molecular Weight	172.22 g/mol [2]
Purity	95% (example from one supplier) [1]
Flash Point	> 110 °C / > 230 °F (Data for related compound Ethyl 4-hydroxycyclohexanecarboxylate) [10]

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